

A Comparative Analysis of Tyrosine Kinase Inhibitors for Drug Development Professionals

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Compound of Interest

Compound Name: *N*-(4-Aminophenyl)-*N*,4-dimethyl-1-piperazineacetamide

CAS No.: 262368-30-9

Cat. No.: B1288978

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An Objective Guide to Purity, Performance, and Key Experimental Protocols

Introduction

While a Certificate of Analysis for the specific compound "**N-(4-Aminophenyl)-N,4-dimethyl-1-piperazineacetamide**" (CAS 262368-30-9), an intermediate in the synthesis of Nintedanib, is not publicly available, this guide provides a comparative framework using a well-documented and structurally relevant class of compounds: tyrosine kinase inhibitors (TKIs).^{[1][2][3][4][5][6][7][8][9]} This document will use Imatinib as a primary example and compare it with second-generation TKIs, Dasatinib and Nilotinib, to illustrate the critical data and experimental considerations for researchers, scientists, and drug development professionals. All three are inhibitors of the BCR-ABL kinase, a key driver in Chronic Myeloid Leukemia (CML).^{[10][11][12]}

Comparative Analysis of Imatinib and Alternatives

The selection of a TKI for research and development hinges on a variety of factors, including purity, potency, and selectivity. The following tables summarize key quantitative data for

Imatinib, Dasatinib, and Nilotinib, compiled from representative Certificates of Analysis and scientific literature.

Table 1: Certificate of Analysis Data Comparison

This table presents typical purity and identity data for the three TKIs. High purity is crucial for obtaining accurate and reproducible experimental results.

Parameter	Imatinib	Dasatinib	Nilotinib
CAS Number	152459-95-5	302962-49-8	641571-10-0
Molecular Formula	C ₂₉ H ₃₁ N ₇ O	C ₂₂ H ₂₆ ClN ₇ O ₂ S	C ₂₈ H ₂₂ F ₃ N ₇ O
Molecular Weight	493.6 g/mol	488.01 g/mol	529.52 g/mol
Purity (by HPLC)	≥98%	>99.0% [13]	>99.0% [14]
Identification	Conforms to structure (¹ H-NMR, MS)	Conforms to structure (¹ H-NMR, MS) [13] [15]	Conforms to structure (¹ H-NMR, MS) [14] [16]
Appearance	White to off-white powder	White to off-white solid powder [13]	Off-white to light yellow solid powder [14]

Table 2: Performance and Efficacy Comparison

This table summarizes the in vitro potency and clinical response rates of the three TKIs in the context of CML treatment.

Performance Metric	Imatinib	Dasatinib	Nilotinib
Target	BCR-ABL, c-Kit, PDGFR	BCR-ABL, SRC family, c-Kit, PDGFR	BCR-ABL, c-Kit, PDGFR
IC ₅₀ (BCR-ABL)	~100-1000 nM	0.55 - 3.0 nM[17]	<30 nM[16]
Potency vs. Imatinib	Baseline	~300x more potent[11]	~20x more potent[11]
Major Molecular Response (MMR) at 12 months (Newly Diagnosed CML)	~22-27%	~46%	~43-44%

Note: IC₅₀ values and response rates can vary depending on the specific cell line or patient population studied. The data presented are representative values from published studies.

Experimental Protocols

Detailed and standardized experimental protocols are essential for the accurate assessment and comparison of chemical compounds. Below are methodologies for key experiments.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

Objective: To determine the purity of the TKI and identify any related impurities.

Methodology:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 250 x 4.6 mm, 5 µm particle size).
- Mobile Phase: A gradient of an aqueous buffer (e.g., 0.1% o-Phosphoric acid in water) and an organic solvent (e.g., Acetonitrile). A typical gradient might run from 70:30 (aqueous:organic) to a higher organic concentration over the course of the run to elute all components.

- Flow Rate: 1.0 mL/min.
- Detection: UV absorbance at a wavelength where the compound has maximum absorbance (e.g., 266 nm for Imatinib).
- Procedure:
 - Prepare a standard solution of the TKI at a known concentration in the mobile phase.
 - Prepare the sample solution by dissolving the test article in the mobile phase.
 - Inject both the standard and sample solutions into the HPLC system.
 - Record the chromatograms and integrate the peak areas.
 - Purity is calculated by dividing the area of the main peak by the total area of all peaks, expressed as a percentage.

In Vitro Tyrosine Kinase Inhibition Assay

Objective: To measure the potency of the TKI in inhibiting the activity of a target kinase (e.g., BCR-ABL).

Methodology:

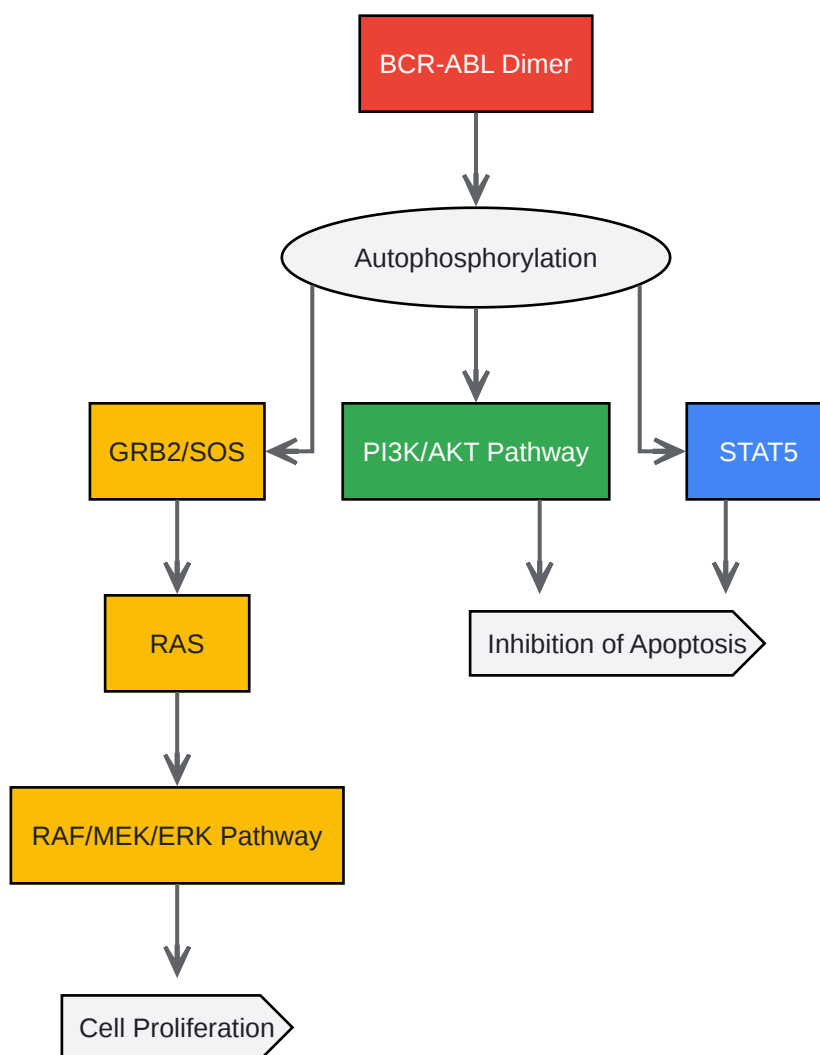
- Assay Principle: This assay measures the phosphorylation of a substrate peptide by the target kinase. The inhibition of this phosphorylation by the test compound is quantified.
- Materials:
 - Recombinant tyrosine kinase (e.g., BCR-ABL).
 - Peptide substrate.
 - ATP (Adenosine triphosphate).
 - Assay buffer.

- Detection reagent (e.g., a phosphotyrosine-specific antibody conjugated to a reporter enzyme).
- Procedure:
 - In a microplate, add the tyrosine kinase, peptide substrate, and varying concentrations of the TKI.
 - Initiate the kinase reaction by adding ATP.
 - Incubate the plate to allow for phosphorylation.
 - Stop the reaction by adding a quenching buffer (e.g., containing EDTA).
 - Add the detection reagent.
 - Measure the signal (e.g., absorbance, fluorescence, or luminescence), which is proportional to the amount of phosphorylated substrate.
 - Plot the signal against the TKI concentration and fit the data to a dose-response curve to determine the IC_{50} value.

Visualizations

BCR-ABL Signaling Pathway

The following diagram illustrates the BCR-ABL signaling pathway, which is constitutively activated in CML and is the primary target of Imatinib and its alternatives.^{[18][19][20][21]} Dimerization of the BCR-ABL fusion protein leads to autophosphorylation and the activation of downstream pathways that drive cell proliferation and inhibit apoptosis.^{[10][21]}

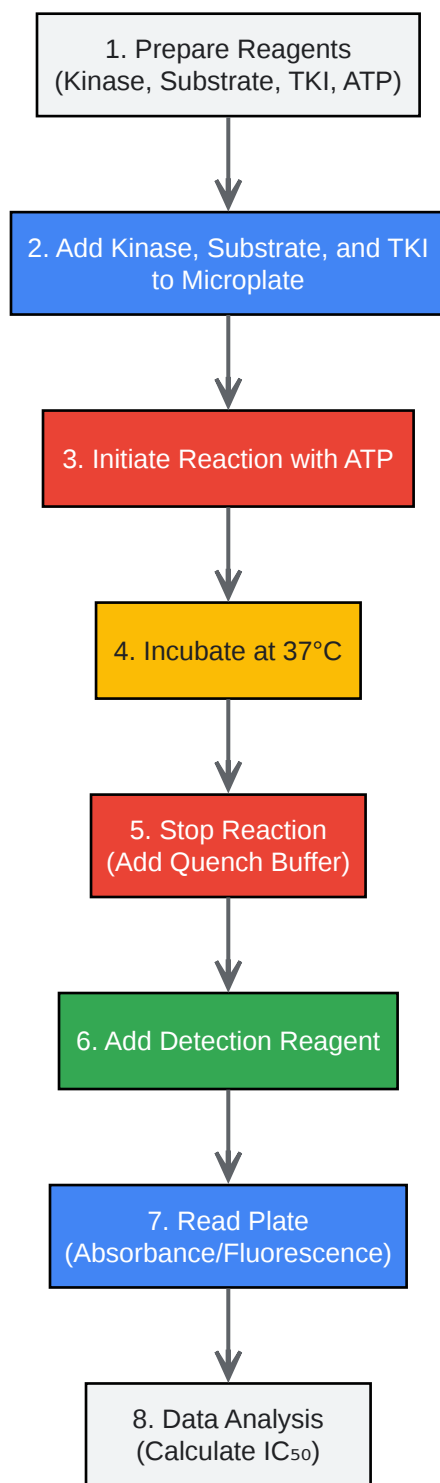


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Caption: BCR-ABL signaling cascade in CML.

Experimental Workflow for Kinase Inhibition Assay

This diagram outlines the key steps in a typical in vitro kinase inhibition assay, from reaction setup to data analysis.



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Caption: Workflow for an in vitro kinase inhibition assay.

Logical Comparison of TKIs

This diagram provides a logical comparison of the key attributes of Imatinib, Dasatinib, and Nilotinib.

Caption: Feature comparison of Imatinib, Dasatinib, and Nilotinib.

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